

1,2-Dodecanediol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,2-Dodecanediol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dodecanediol, a 1,2-alkanediol with a 12-carbon chain, is a versatile compound with increasing importance in the pharmaceutical, cosmetic, and chemical industries.^[1] Its unique properties, including its amphiphilic nature, antimicrobial activity, and ability to act as a skin penetration enhancer, make it a valuable ingredient in a wide range of formulations. This technical guide provides an in-depth overview of the chemical and physical properties of **1,2-Dodecanediol**, detailed experimental protocols for their determination, and a visualization of its synthesis and proposed mechanisms of action.

Chemical and Physical Properties

1,2-Dodecanediol is a white crystalline solid at room temperature. Its chemical structure consists of a dodecane backbone with two hydroxyl groups on adjacent carbons. This diol is also known by other names including Lauryl Glycol and 1,2-Dihydroxydodecane.

Table 1: Chemical and Physical Properties of **1,2-Dodecanediol**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O ₂	[2]
Molecular Weight	202.33 g/mol	[2]
CAS Number	1119-87-5	[2]
Appearance	White solid or powder to crystalline	[3]
Melting Point	56-60 °C	[4][5]
Boiling Point	~280.32 °C (rough estimate)	[6][7]
Density	0.9216 g/cm ³ (rough estimate)	[4][7]
Solubility in Water	Low solubility	[3]
Solubility in Organic Solvents	Soluble in alcohols and warm ether	[8][9]
Vapor Pressure	8.4 x 10 ⁻⁵ mmHg at 25°C	[6]
Flash Point	134.3 °C	[6]
Refractive Index	1.4617 (estimate)	[4][6]

Experimental Protocols

Accurate determination of the physicochemical properties of **1,2-Dodecanediol** is crucial for its application in research and development. The following are detailed methodologies for key experiments.

Melting Point Determination (Capillary Method)

This protocol is adapted from the ASTM E324 standard test method.[10][11]

Objective: To determine the melting range of **1,2-Dodecanediol**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **1,2-Dodecanediol** sample is completely dry and in a fine powdered form. If necessary, grind the sample using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the material into the tube. The packed sample should be approximately 2-4 mm high.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:**
 - For an unknown sample, perform a rapid heating to get an approximate melting point.
 - For a more precise measurement, set the heating rate to 1-2 °C per minute, starting at least 10 °C below the expected melting point.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the initial melting point) and the temperature at which the entire sample becomes a clear liquid (the final melting point). The range between these two temperatures is the melting range.
- **Replicates:** Perform the determination in triplicate to ensure accuracy.

Boiling Point Determination

This protocol is based on the principles outlined in the OECD Test Guideline 103.[\[3\]](#)[\[12\]](#)

Objective: To determine the boiling point of **1,2-Dodecanediol**.

Apparatus:

- Ebulliometer or a distillation apparatus
- Heating mantle
- Thermometer
- Condenser

Procedure (Distillation Method):

- Apparatus Setup: Assemble a standard distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Sample Addition: Place a sample of **1,2-Dodecanediol** and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask using a heating mantle.
- Observation: The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid. This is indicated by a stable temperature reading on the thermometer while the liquid is actively boiling and condensate is forming on the thermometer bulb.
- Pressure Correction: The observed boiling point should be corrected to standard atmospheric pressure (101.3 kPa) if the measurement is performed at a different pressure.

Solubility Determination

Objective: To qualitatively and quantitatively determine the solubility of **1,2-Dodecanediol** in various solvents.

Apparatus:

- Test tubes with stoppers
- Vortex mixer

- Analytical balance
- Graduated cylinders or pipettes

Procedure (Qualitative):

- Add approximately 100 mg of **1,2-Dodecanediol** to a test tube.
- Add 1 mL of the chosen solvent (e.g., water, ethanol, acetone, hexane) to the test tube.
- Stopper the test tube and vortex for 30 seconds.
- Visually inspect the solution for any undissolved solid.
- If the solid dissolves, the substance is considered soluble in that solvent at that concentration.

Procedure (Quantitative):

- Prepare a saturated solution of **1,2-Dodecanediol** in a specific solvent at a controlled temperature by adding an excess of the solid to the solvent and stirring until equilibrium is reached.
- Carefully filter the saturated solution to remove any undissolved solid.
- Take a known volume of the clear filtrate and evaporate the solvent completely.
- Weigh the remaining solid residue.
- Calculate the solubility in terms of g/100 mL or other appropriate units.

Synthesis and Purification Workflow

1,2-Dodecanediol can be synthesized from 1-dodecene through epoxidation followed by hydrolysis. The crude product is then purified by recrystallization.



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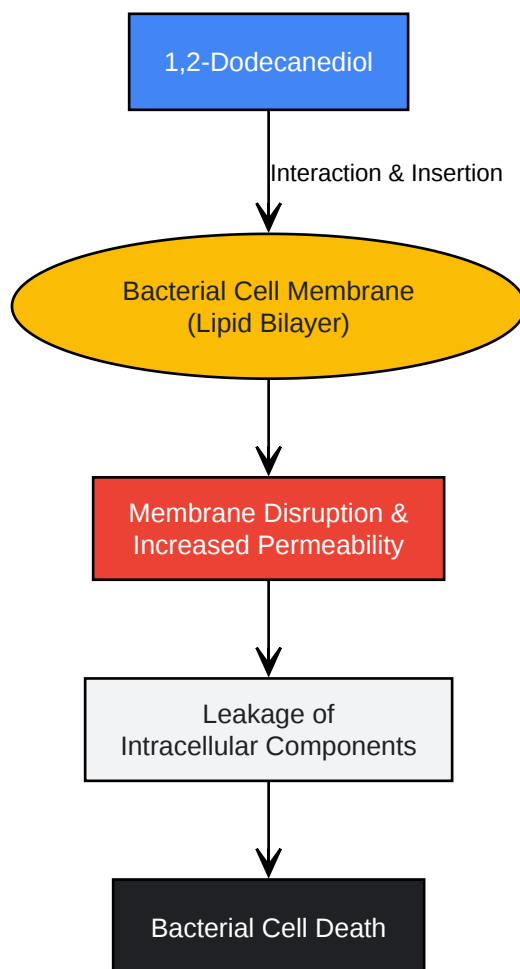
Caption: Workflow for the synthesis and purification of **1,2-Dodecanediol**.

Proposed Mechanisms of Action

While **1,2-Dodecanediol** is not known to interact with specific cellular signaling pathways in the classical sense, its biological effects are attributed to its interactions with cellular structures.

Antimicrobial Mechanism

1,2-Dodecanediol exhibits broad-spectrum antimicrobial activity.[1] The proposed mechanism involves the disruption of the bacterial cell membrane.

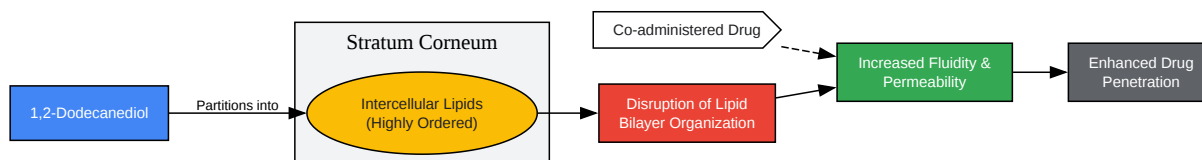


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Caption: Proposed antimicrobial mechanism of **1,2-Dodecanediol**.

Skin Penetration Enhancement

In drug development, **1,2-Dodecanediol** is utilized as a penetration enhancer for transdermal drug delivery. It is believed to reversibly alter the structure of the stratum corneum, the outermost layer of the skin.



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Caption: Mechanism of skin penetration enhancement by **1,2-Dodecanediol**.

Conclusion

1,2-Dodecanediol is a multifunctional compound with well-characterized chemical and physical properties. Its utility as an antimicrobial agent and a skin penetration enhancer presents significant opportunities for researchers and professionals in drug development and cosmetic science. The experimental protocols and mechanistic diagrams provided in this guide offer a foundational understanding for the effective application and further investigation of this promising molecule.

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